

Application Note: Quantification of PCB 155 in Environmental Matrices

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Compound of Interest

Compound Name: 2,2',4,4',6,6'-Hexachloro-1,1'-biphenyl-13C12

Cat. No.: B15555299

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Introduction and Scope

Polychlorinated biphenyls (PCBs) are a class of persistent organic pollutants (POPs) that were widely used in industrial applications due to their chemical stability and insulating properties.[1] [2] Although their production was banned in many countries, including the United States in 1979, they remain ubiquitous in the environment due to their resistance to degradation.[2] PCBs tend to bioaccumulate in the food chain, posing risks to both ecological and human health.

This application note focuses on PCB 155 (2,2',4,4',5,5'-Hexachlorobiphenyl), a non-dioxin-like congener frequently detected in environmental samples and used as an indicator PCB in many monitoring programs. Accurate quantification of PCB 155 is critical for environmental risk assessment, remediation monitoring, and regulatory compliance.

This guide provides a detailed, field-proven protocol for the quantification of PCB 155 in diverse environmental matrices, including soil, sediment, water, and biological tissues. The methodology is grounded in established regulatory frameworks, primarily U.S. Environmental Protection Agency (EPA) methods, and employs the gold-standard technique of Gas

Chromatography-Tandem Mass Spectrometry (GC-MS/MS) with isotope dilution for unparalleled accuracy and sensitivity.[1][2]

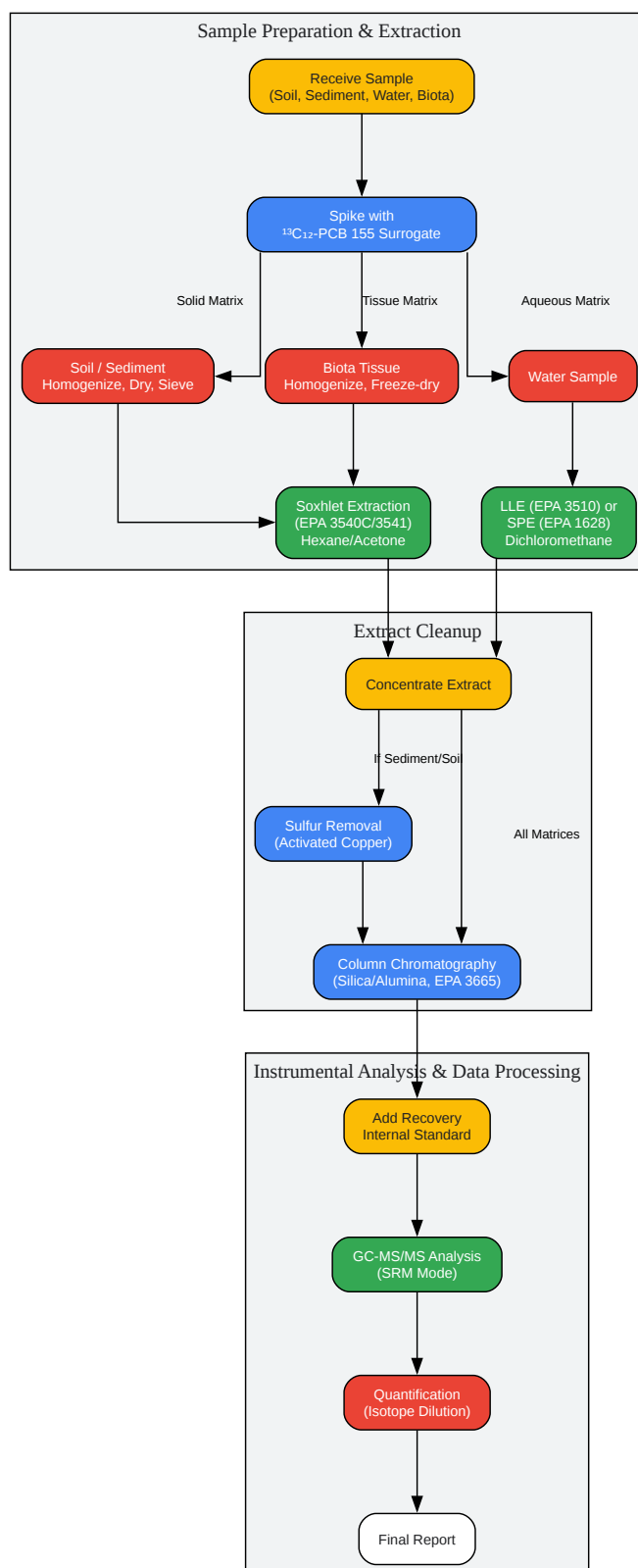
Principle of the Method

The accurate quantification of PCB 155 from complex environmental matrices is a multi-step process designed to isolate the target analyte from interferences and measure it with high precision. The methodology follows a logical workflow: extraction, cleanup, and instrumental analysis.

- **Sample Extraction:** The first step is to efficiently remove PCB 155 from the sample matrix. The choice of extraction technique is matrix-dependent, with methods like Soxhlet extraction for solids and liquid-liquid or solid-phase extraction for aqueous samples.[3][4]
- **Isotope Dilution:** To correct for analyte losses during sample preparation and potential matrix-induced instrumental effects, a known amount of a stable isotope-labeled analog of PCB 155 (e.g., $^{13}\text{C}_{12}$ -PCB 155) is spiked into the sample prior to extraction.[1] The ratio of the native analyte to its labeled counterpart is measured, ensuring highly accurate quantification regardless of recovery variations.
- **Extract Cleanup:** Raw extracts from environmental samples contain a multitude of co-extracted compounds (e.g., lipids, sulfur, other organic matter) that can interfere with instrumental analysis.[3] Cleanup procedures, such as column chromatography or acid treatments, are essential to remove these interferences.
- **Instrumental Analysis (GC-MS/MS):** The cleaned extract is injected into a gas chromatograph (GC) which separates the individual chemical components. The separated compounds then enter a tandem mass spectrometer (MS/MS). The MS/MS is set to a highly selective acquisition mode called Selected Reaction Monitoring (SRM), where a specific precursor ion for PCB 155 is isolated and fragmented to produce a characteristic product ion. [1][2] This process provides exceptional selectivity and sensitivity, minimizing the impact of any remaining matrix components and ensuring confident identification and quantification.

Experimental Workflow Diagram

The following diagram outlines the comprehensive workflow for the analysis of PCB 155 in various environmental matrices.



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Caption: Workflow for PCB 155 analysis from sample receipt to final reporting.

Detailed Protocols

Sample Preparation and Extraction

Causality: The goal of extraction is to quantitatively transfer the analyte from the complex sample matrix into a simple organic solvent. The chosen method must be vigorous enough to overcome matrix binding effects. All samples must be spiked with the $^{13}\text{C}_{12}$ -PCB 155 surrogate standard before extraction to account for any losses during subsequent steps.

Protocol for Soil and Sediment (Based on EPA Method 3540C/3541)[4][5][6]

- Air-dry the sample in a ventilated area, then sieve through a 2 mm mesh to remove large debris.
- Homogenize the sieved sample thoroughly.
- Weigh approximately 10 g of the homogenized sample into a Soxhlet extraction thimble.
- Spike the sample with a known amount of $^{13}\text{C}_{12}$ -PCB 155 solution.
- Add an equal amount of anhydrous sodium sulfate and mix to create a free-flowing powder.
[7]
- Place the thimble in a Soxhlet extractor charged with 150 mL of a 1:1 (v/v) mixture of acetone and hexane.
- Extract the sample for 18-24 hours at 4-6 cycles per hour.
- After extraction, allow the apparatus to cool and collect the solvent extract.

Protocol for Water (Based on EPA Method 1628/3510)[4][8]

- Measure 1 L of the unfiltered water sample into a 2 L separatory funnel.
- Spike the sample with the $^{13}\text{C}_{12}$ -PCB 155 surrogate standard.
- Add 75 mL of dichloromethane (DCM) to the funnel.
- Shake vigorously for 2 minutes, periodically venting the funnel to release pressure.

- Allow the organic layer to separate for at least 10 minutes.
- Drain the lower DCM layer into a collection flask.
- Repeat the extraction twice more with fresh 75 mL aliquots of DCM.
- Combine the three DCM extracts and dry by passing through a funnel containing anhydrous sodium sulfate.

Extract Cleanup

Causality: Cleanup is arguably the most critical step for ensuring reliable instrumental performance and accurate results. Failure to remove interferences leads to poor chromatography, ion suppression in the mass spectrometer, and ultimately, inaccurate data.

Protocol for Sulfur and Co-extractive Removal (Based on EPA Method 3665)[\[3\]](#)[\[5\]](#)

- Concentration: Concentrate the raw extract to approximately 2 mL using a rotary evaporator or nitrogen evaporation system.
- Sulfur Removal (for soil/sediment): Add activated copper granules to the concentrated extract and agitate. A clean, shiny copper surface indicates complete sulfur removal.
- Acid Cleanup: Prepare a multi-layer chromatography column packed with (from bottom to top) silica gel, acid-impregnated silica, and anhydrous sodium sulfate.
- Transfer the concentrated extract onto the top of the column.
- Elute the PCBs from the column with hexane. Many interfering compounds will be retained on the acidic silica layer.
- Collect the eluate and concentrate it to a final volume of 1 mL for instrumental analysis.

Instrumental Analysis: GC-MS/MS

Causality: GC-MS/MS in Selected Reaction Monitoring (SRM) mode provides two levels of mass filtering (precursor ion and product ion), offering superior selectivity over single

quadrupole methods.[1][2] This ensures that the detected signal is specific to PCB 155, even in complex matrices.

Parameter	Typical Setting	Rationale
GC System	Thermo Scientific™ TRACE™ 1610 GC or equivalent	Provides robust and reproducible chromatographic separations.
Column	Thermo Scientific™ TRACE™ TR-PCB 8 MS (50m x 0.25mm x 0.25µm) or equivalent	Optimized for separation of PCB congeners, including critical pairs.[2]
Injector Temp.	280 °C	Ensures rapid volatilization of the sample.
Oven Program	100 °C (hold 2 min), ramp to 320 °C at 15 °C/min, hold 5 min	Provides separation of PCB congeners based on their boiling points.
Carrier Gas	Helium, Constant Flow at 1.2 mL/min	Inert gas for carrying analytes through the column.
MS/MS System	Thermo Scientific™ TSQ™ 9610 Triple Quadrupole MS or equivalent	High sensitivity and selectivity for trace-level analysis.[1]
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard, robust ionization method for PCBs.
Acquisition Mode	Timed-Selected Reaction Monitoring (t-SRM)	Maximizes dwell time for each analyte, improving sensitivity. [1]

Table 1: GC-MS/MS Instrumental Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)
PCB 155 (Native)	359.8	289.9	24
¹³ C ₁₂ -PCB 155 (Labeled)	371.9	301.9	24

Table 2: Selected Reaction Monitoring (SRM) Transitions for PCB 155[9][10]

Calibration and Quantification

Causality: Isotope dilution is an internal standard method that provides the most accurate quantification. Since the labeled standard behaves almost identically to the native analyte throughout the process, the ratio of their responses is independent of sample volume, injection volume, and extraction efficiency.

- Prepare a series of calibration standards containing known concentrations of native PCB 155 (e.g., 0.1 to 2000 ng/mL) and a constant concentration of ¹³C₁₂-PCB 155.[1][2]
- Analyze the calibration standards using the established GC-MS/MS method.
- Generate a calibration curve by plotting the response ratio (Area_{native} / Area_{labeled}) against the concentration of the native analyte.
- The curve must demonstrate linearity with a coefficient of determination (R²) > 0.990.[1][2]
- The concentration of PCB 155 in the sample is calculated by the instrument software using this calibration curve and the measured response ratio from the sample extract.

Quality Assurance and Control (QA/QC)

Trustworthiness: A robust QA/QC program is non-negotiable for producing legally defensible and scientifically valid data. Each analytical batch must include the following checks to validate the entire process.

QC Sample	Purpose	Frequency	Acceptance Criteria
Method Blank (MB)	Assesses laboratory contamination.	1 per batch of 20 samples	Below Method Detection Limit (MDL)
Laboratory Control Sample (LCS)	Measures method accuracy on a clean matrix.	1 per batch of 20 samples	70-130% recovery of spiked amount
Matrix Spike / Duplicate (MS/MSD)	Measures method accuracy and precision in a specific sample matrix.	1 pair per batch of 20 samples	70-130% recovery; <20% Relative Percent Difference (RPD)
Surrogate Standard (¹³ C ₁₂ -PCB 155)	Monitors extraction efficiency for each individual sample.	In every sample, blank, and QC	60-140% recovery

Table 3: QA/QC Requirements and Acceptance Criteria

Summary of Quantitative Performance

The described method, when properly implemented, provides excellent sensitivity and reproducibility for the quantification of PCB 155.

Parameter	Value	Matrix
Instrument Detection Limit (IDL)	3 - 19 fg on-column	N/A
Method Detection Limit (MDL)	0.015 - 0.095 ng/kg	Soil/Sediment
Method Detection Limit (MDL)	0.15 - 0.95 pg/L	Water
Linearity (R ²)	> 0.990	N/A
Typical Surrogate Recovery	75 - 125%	All Matrices

Table 4: Typical Method Performance Data[1][2]

Conclusion

This application note details a comprehensive and robust protocol for the quantification of PCB 155 in a variety of challenging environmental matrices. By combining efficient sample preparation and cleanup with the high selectivity and sensitivity of isotope dilution GC-MS/MS, this method provides the accuracy and trustworthiness required for research, regulatory monitoring, and environmental remediation projects. The integrated quality control system ensures that all data generated is scientifically sound and defensible.

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